

A Technical Guide to the Dielectric Properties of Diphyl Heat Transfer Fluids

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diphyl*

Cat. No.: *B1211912*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the dielectric constant and electrical conductivity of **Diphyl**, a common heat transfer fluid. Due to the limited availability of comprehensive public data, this guide synthesizes known values with standardized experimental methodologies to support research and development activities.

Diphyl is a trade name for a series of synthetic organic heat transfer fluids. The most common formulation is a eutectic mixture of diphenyl oxide and biphenyl, often used in high-temperature applications. Other variants include **Diphyl** DT (isomeric ditolyl ethers) and **Diphyl** THT (hydrogenated terphenyls). Understanding the dielectric properties of these fluids is crucial for applications where they may be subjected to electric fields or used in sensitive electronic equipment.

Quantitative Data on Dielectric Properties

Quantitative data on the dielectric constant and electrical conductivity of **Diphyl** and its variants as a function of temperature is not widely available in published literature or technical data sheets. However, data for an equivalent eutectic mixture of diphenyl oxide and biphenyl, Therminol® VP-1, provides a valuable reference point.

Table 1: Dielectric Constant of **Diphyl** (Eutectic Mixture of Diphenyl Oxide and Biphenyl)

Temperature (°C)	Dielectric Constant
23	3.35[1][2][3]
Higher Temperatures	Data Not Available

Table 2: Electrical Conductivity of **Diphyl** (Eutectic Mixture of Diphenyl Oxide and Biphenyl)

Temperature (°C)	Electrical Resistivity (ohm-cm)	Electrical Conductivity (S/m)
20	6.4×10^{11} [4]	1.56×10^{-10}
Higher Temperatures	Data Not Available	Data Not Available

Note: Electrical conductivity is the reciprocal of electrical resistivity.

Table 3: Dielectric and Electrical Properties of **Diphyl** DT and **Diphyl** THT

Property	Diphyl DT	Diphyl THT
Dielectric Constant	Data Not Available	Data Not Available
Electrical Conductivity	Data Not Available	Data Not Available

Experimental Protocols

The measurement of the dielectric constant and electrical conductivity of insulating liquids like **Diphyl** is governed by standardized procedures. The following protocols are based on widely accepted ASTM standards.

Measurement of Dielectric Constant

The dielectric constant of **Diphyl** can be determined following the principles outlined in ASTM D924 - Standard Test Method for Dissipation Factor (or Power Factor) and Relative Permittivity (Dielectric Constant) of Electrical Insulating Liquids.[5]

Methodology:

- **Sample Preparation:** A sample of the **Diphyl** fluid is carefully collected, ensuring it is free from contaminants such as moisture and particulate matter.
- **Test Cell:** A three-terminal test cell is used. This cell is a capacitor in which the **Diphyl** sample serves as the dielectric material between the electrodes. The cell is designed to have a precisely known geometry.
- **Capacitance Measurement:** The capacitance of the test cell is measured twice: once with the cell filled with the **Diphyl** sample (C_x) and once with the cell empty (filled with air, C_0). The measurements are typically performed using a high-precision capacitance bridge.
- **Temperature Control:** The temperature of the test cell and the **Diphyl** sample is controlled to the desired measurement temperature, typically using a temperature-controlled chamber or a liquid bath.^[6]
- **Calculation:** The dielectric constant (ϵ_r) is calculated as the ratio of the capacitance of the cell with the **Diphyl** sample to the capacitance of the cell with air as the dielectric: $\epsilon_r = C_x / C_0$

Measurement of Electrical Conductivity

The electrical conductivity of **Diphyl** is determined from its electrical resistivity, which is measured according to ASTM D1169 - Standard Test Method for Specific Resistance (Resistivity) of Electrical Insulating Liquids.

Methodology:

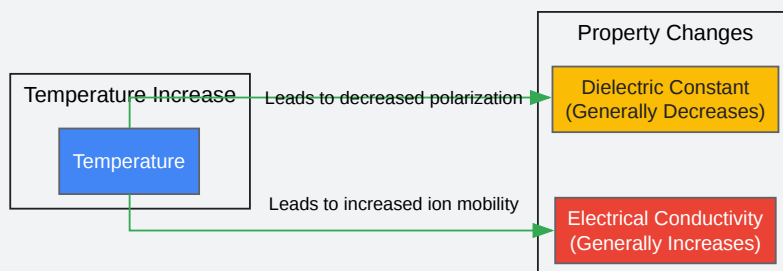
- **Sample Preparation:** A clean, dry sample of the **Diphyl** fluid is obtained.
- **Test Cell:** A guarded electrode test cell is filled with the **Diphyl** sample. The guard electrode helps to minimize fringing fields and leakage currents, ensuring an accurate measurement of the volume resistance.
- **Voltage Application:** A stable DC voltage is applied across the electrodes of the test cell.
- **Current Measurement:** The resulting direct current flowing through the sample is measured using a sensitive ammeter (picoammeter or electrometer). The measurement is taken after a specified electrification time to allow for the decay of polarization currents.

- **Resistance Calculation:** The volume resistance (R_x) is calculated using Ohm's law: $R_x = V / I$, where V is the applied DC voltage and I is the measured current.
- **Resistivity Calculation:** The specific resistivity (ρ) is then calculated using the formula: $\rho = R_x * (A / d)$, where A is the effective area of the electrodes and d is the distance between the electrodes.
- **Conductivity Calculation:** The electrical conductivity (σ) is the reciprocal of the resistivity: $\sigma = 1 / \rho$.

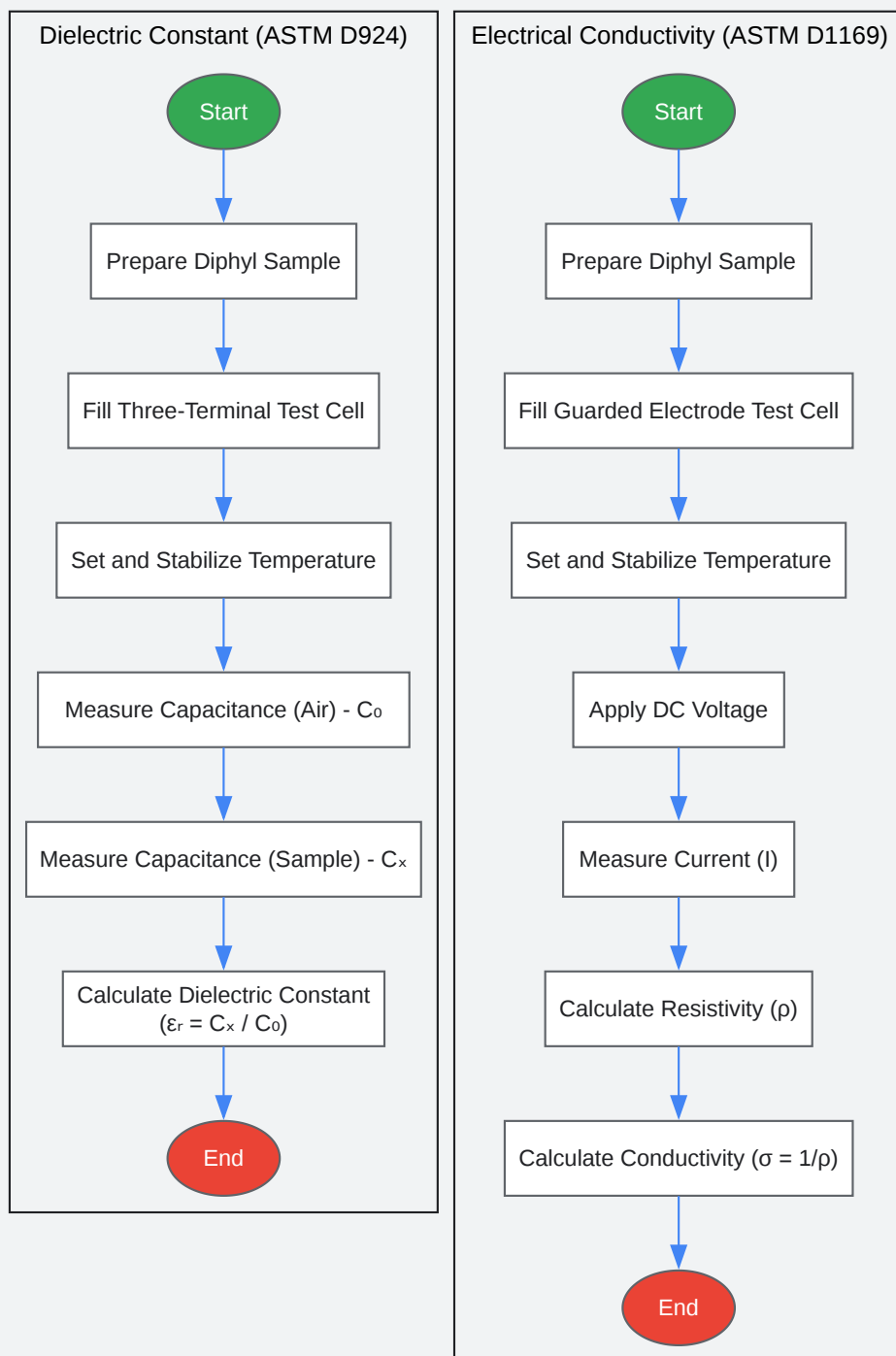
Visualizations

Relationship between Temperature and Electrical Properties

General Relationship of Temperature with Dielectric Constant and Electrical Conductivity of Insulating Liquids



Experimental Workflow for Dielectric Constant and Electrical Conductivity Measurement

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. htf.krahn.eu [htf.krahn.eu]
- 2. therminol.com [therminol.com]
- 3. scribd.com [scribd.com]
- 4. sintelub.com [sintelub.com]
- 5. ASTM D924 - Standard Test Method of Dissipation Factor (or Power Factor) and Relative Permittivity (Dielectric Constant) of Electrical Insulating Liquids - Savant Labs [savantlab.com]
- 6. omicron-lab.com [omicron-lab.com]
- To cite this document: BenchChem. [A Technical Guide to the Dielectric Properties of Diphyl Heat Transfer Fluids]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1211912#dielectric-constant-and-electrical-conductivity-of-diphyl>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com